

UCK2 inhibitor-1 solubility and preparation for experiments

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Compound of Interest

Compound Name: UCK2 Inhibitor-1

Cat. No.: B12394515

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Application Notes and Protocols for UCK2 Inhibitor-1

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the use of **UCK2 inhibitor-1**, a non-competitive inhibitor of Uridine-Cytidine Kinase 2 (UCK2), in various cell-based and enzymatic assays. UCK2 is a key enzyme in the pyrimidine salvage pathway, which is often upregulated in cancer cells to meet the high demand for nucleotides required for proliferation. Inhibition of UCK2 can lead to cell cycle arrest and apoptosis, making it a promising target for cancer therapy.

Chemical Properties and Storage

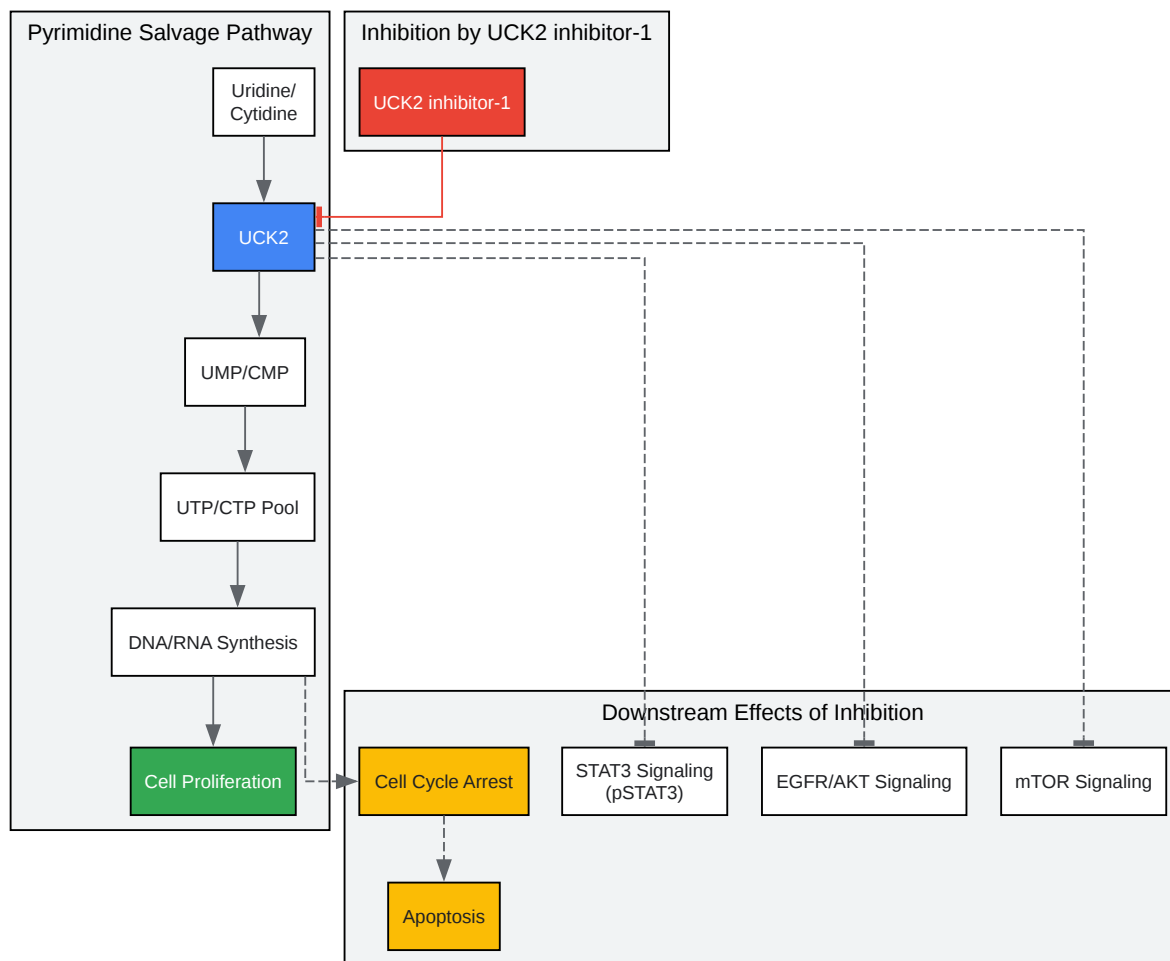
Proper handling and storage of **UCK2 inhibitor-1** are crucial for maintaining its activity and ensuring reproducible experimental results.

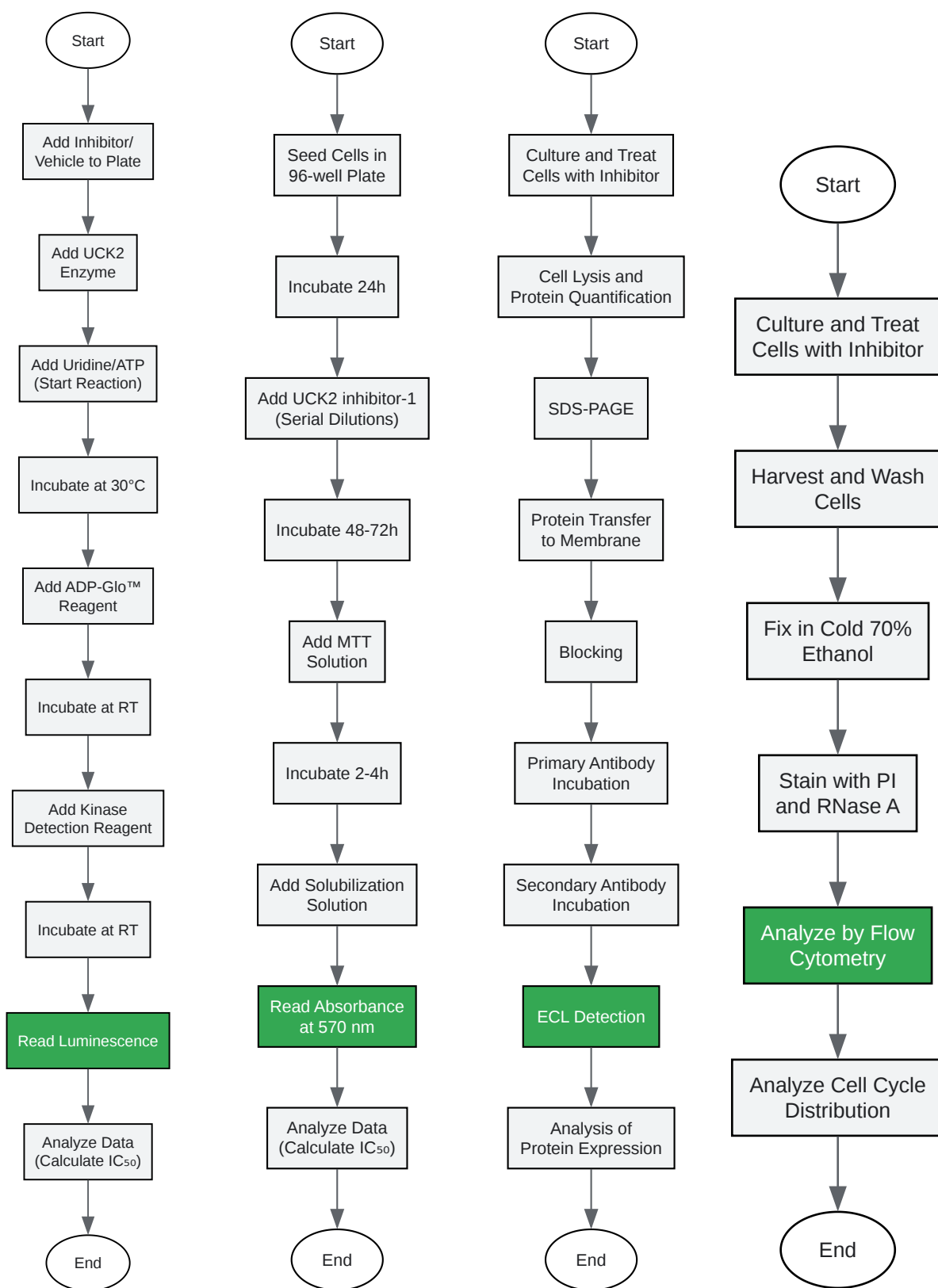
Property	Value	Reference
Molecular Formula	C ₂₇ H ₂₁ N ₃ O ₄ S	[1]
Molecular Weight	483.54 g/mol	[1]
IC ₅₀	4.7 μM	[1]
Solubility	DMSO: 12.5 mg/mL (25.85 mM)	[1]
Appearance	White to off-white solid	[1]
Storage	Store at 4°C for short-term (sealed from light and moisture). For long-term storage, aliquot and store at -20°C (up to 1 month) or -80°C (up to 6 months).	[1]

Note on Solubility: To achieve the specified concentration in DMSO, warming the solution to 60°C and using sonication is recommended. It is also advised to use freshly opened, anhydrous DMSO as the solvent's hygroscopic nature can affect solubility[1].

Signaling Pathway of UCK2 and its Inhibition

UCK2 plays a critical role in the pyrimidine salvage pathway, catalyzing the phosphorylation of uridine and cytidine to their respective monophosphates (UMP and CMP). These are subsequently converted to triphosphates (UTP and CTP), which are essential for RNA and DNA synthesis. In many cancer cells, this salvage pathway is highly active. The inhibition of UCK2 disrupts this process, leading to a depletion of the nucleotide pool necessary for proliferation. This can induce cell cycle arrest and apoptosis. Furthermore, UCK2 has been shown to influence other oncogenic signaling pathways, including STAT3, EGFR-AKT, and mTOR.





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References

- 1. medchemexpress.com [medchemexpress.com]
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